

Unraveling the Cytotoxic Effects of DNMDP on Cancer Cells: A Technical Guide

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Compound of Interest

Compound Name: *Dnmdp*

Cat. No.: *B10754904*

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This technical guide provides an in-depth analysis of the cytotoxic effects of 6-(4-(diethylamino)-3-nitrophenyl)-5-methyl-4,5-dihydropyridazin-3(2H)-one (**DNMDP**), a novel small molecule with potent and selective anti-cancer activity. This document is intended for researchers, scientists, and drug development professionals interested in the mechanism of action and therapeutic potential of **DNMDP**.

Core Mechanism of Action: A Molecular Glue Approach

DNMDP exhibits a unique mechanism of action, functioning as a "molecular glue" to induce the formation of a cytotoxic protein complex.^[1] The primary targets of **DNMDP** are phosphodiesterase 3A (PDE3A) and schlafen family member 12 (SLFN12).^[2] **DNMDP** binds to the active site of PDE3A, instigating a conformational change that promotes its association with SLFN12.^[1] The formation of this novel PDE3A-SLFN12 complex is the pivotal event that triggers downstream apoptotic signaling, leading to cancer cell death.^[2]

The sensitivity of cancer cells to **DNMDP** is directly correlated with the expression levels of both PDE3A and SLFN12. Cell lines with high expression of both proteins are particularly susceptible to the cytotoxic effects of **DNMDP**, while those with low expression are often resistant.^{[2][3]}

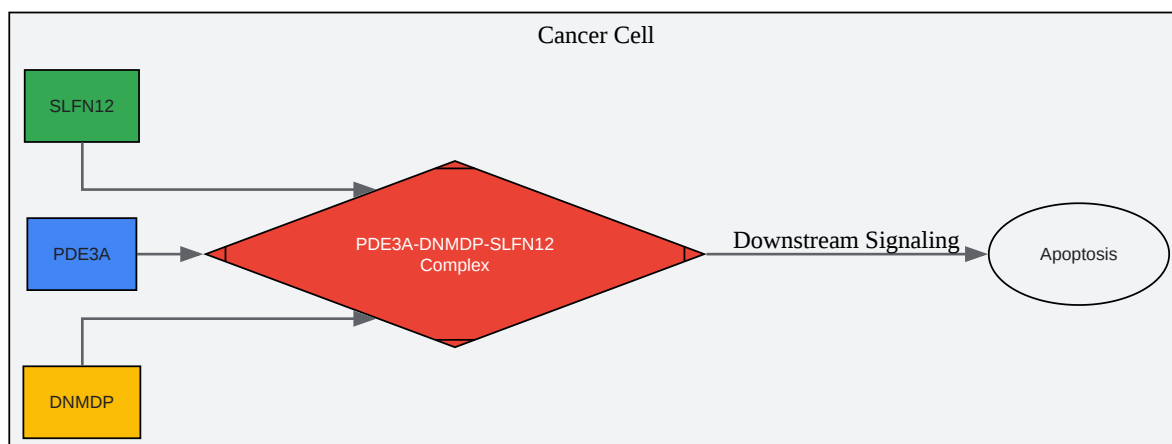
Quantitative Analysis of DNMDP Cytotoxicity

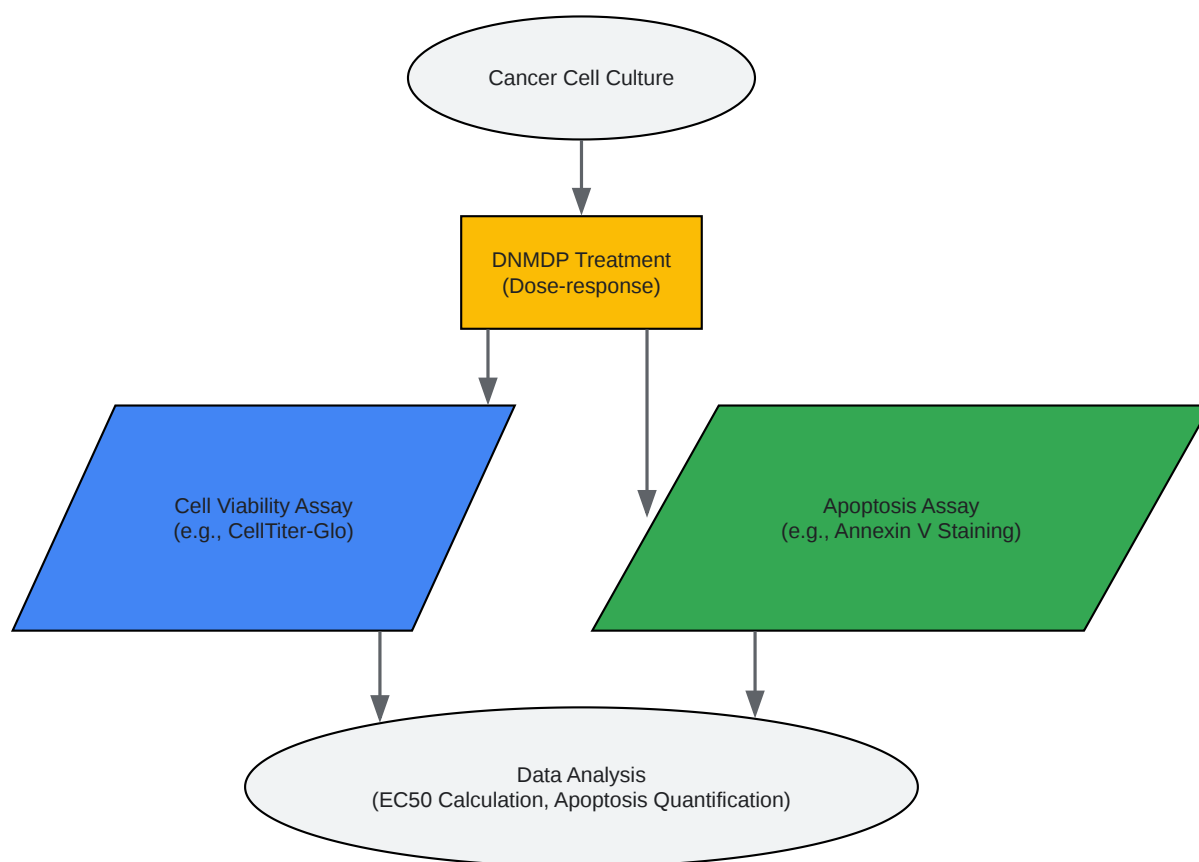
The cytotoxic potency of **DNMDP** has been evaluated across a panel of human cancer cell lines. The half-maximal effective concentration (EC50) values highlight the selective efficacy of the compound.

Cell Line	Cancer Type	DNMDP EC50
NCI-H1563	Lung Adenocarcinoma	10 - 100 nM[2]
NCI-H2122	Lung Adenocarcinoma	10 - 100 nM[2]
HeLa	Cervical Carcinoma	10 - 100 nM[2]
SK-MEL-3	Melanoma	12 nM[3]
A549	Lung Carcinoma	> 1 μ M[2]
MCF7	Breast Carcinoma	> 1 μ M[2]
PC3	Prostate Carcinoma	> 1 μ M[2]

Signaling Pathway of DNMDP-Induced Apoptosis

The formation of the **DNMDP**-induced PDE3A-SLFN12 complex initiates a cascade of events culminating in apoptosis. While the precise downstream signaling is an area of active investigation, the available evidence points to the activation of an apoptotic program.





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References

- 1. Structure of PDE3A–SLFN12 complex and structure-based design for a potent apoptosis inducer of tumor cells [ideas.repec.org]
- 2. medchemexpress.com [medchemexpress.com]

- 3. Optimization of PDE3A Modulators for SLFN12-Dependent Cancer Cell Killing - PMC [pmc.ncbi.nlm.nih.gov]
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